

Crystal Structure Analysis of Methoxy-Substituted Benzohydrazones: A Technical Guide

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Compound of Interest

Compound Name: *N'-(2-furylmethylene)-4-methoxybenzohydrazide*

CAS No.: 100724-25-2

Cat. No.: B11694567

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Executive Summary

This technical guide provides a comprehensive framework for the structural characterization of methoxy-substituted benzohydrazones. These compounds are critical scaffolds in medicinal chemistry, exhibiting potent antimicrobial, anticancer, and anti-inflammatory properties. The presence of the methoxy (-OCH

) group introduces specific electronic and steric effects that govern crystal lattice stability and pharmacological bioavailability. This guide details the workflow from synthesis to advanced crystallographic analysis, integrating experimental X-ray diffraction (SC-XRD) with computational validation (DFT) and Hirshfeld surface analysis.

Chemical Context & Synthesis Protocol[1][2][3][4][5][6][7]

The Role of the Methoxy Substituent

In benzohydrazones (

), the introduction of a methoxy group on the phenyl ring significantly alters the molecular landscape.

- **Electronic Effect:** As a strong

-donor (mesomeric effect), the -OCH

group increases electron density in the aromatic ring, influencing the basicity of the azomethine nitrogen (

) and the acidity of the amide proton (

).

- **Conformational Locking:** The methoxy group often adopts a coplanar conformation with the phenyl ring to maximize

conjugation, though steric crowding can induce twisting. This planarity is crucial for intercalation into DNA base pairs in anticancer applications.

Optimized Synthesis & Crystallization Workflow

High-quality single crystals are the prerequisite for successful SC-XRD. The following protocol minimizes twinning and disorder.

Reagents: 4-Methoxybenzohydrazide (1.0 eq), Substituted Benzaldehyde (1.0 eq), Ethanol (Abs.), Glacial Acetic Acid (Cat.).

Step-by-Step Protocol:

- **Dissolution:** Dissolve 1.0 mmol of 4-methoxybenzohydrazide in 15 mL of hot absolute ethanol.
- **Condensation:** Add 1.0 mmol of the appropriate aldehyde dropwise. Add 2-3 drops of glacial acetic acid to catalyze the dehydration.
- **Reflux:** Reflux the mixture at 78°C for 3–5 hours. Monitor reaction progress via TLC (Mobile phase: Hexane:Ethyl Acetate 7:3).

- Isolation: Cool to room temperature. Filter the precipitate and wash with cold ethanol to remove unreacted aldehyde.
- Crystallization (Critical): Dissolve the crude solid in a 1:1 mixture of Ethanol:DMF (or pure Methanol for higher solubility derivatives). Allow slow evaporation at room temperature (298 K) for 3–7 days. Do not disturb the vial.



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Figure 1: Optimized synthesis and crystallization workflow for benzohydrazone derivatives.

Crystallographic Workflow & Data Reduction Data Collection Strategy

Methoxy-substituted benzohydrazones are organic, light-atom structures.

- Radiation Source: Mo-K

(

Å) is standard. However, if the absolute configuration of a chiral derivative is required, Cu-K

(

Å) is preferred to maximize the anomalous signal.

- Temperature: Collect data at 100 K or 296 K. Low temperature (100 K) is recommended to reduce thermal vibration of the terminal methoxy methyl group, which often exhibits high thermal motion.

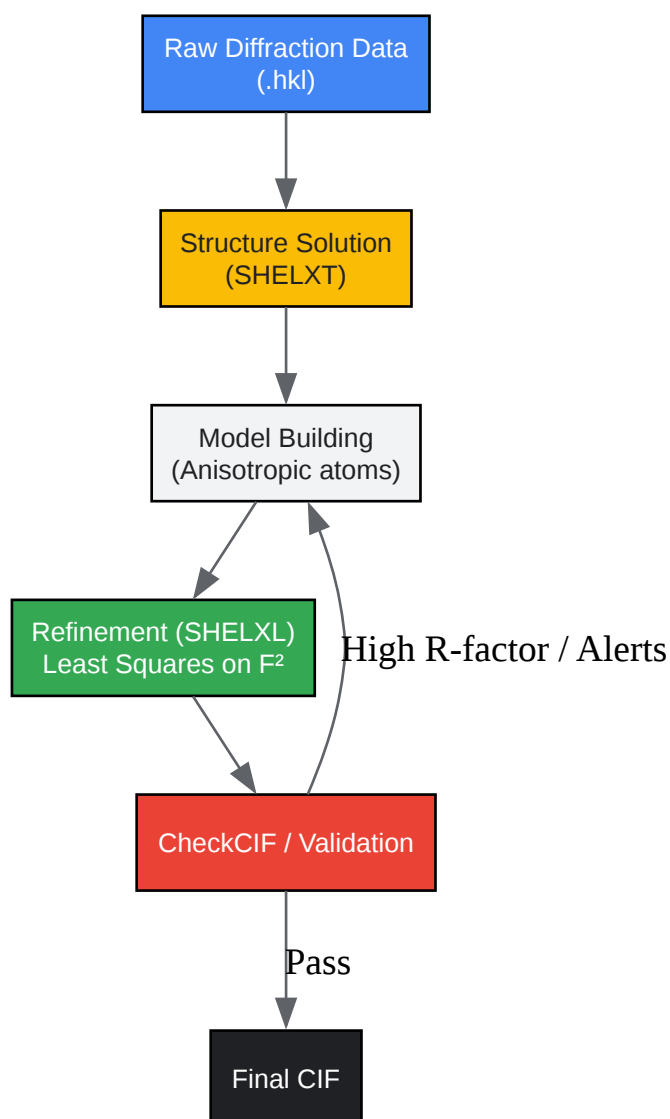
Structure Solution & Refinement

The refinement process must rigorously address the "CheckCIF" validation criteria.

- Space Group Determination: Common space groups for these derivatives are P2

/c (monoclinic) or P-1 (triclinic).

- Phasing: Use Direct Methods (SHELXT) or Intrinsic Phasing.
- Refinement: Full-matrix least-squares on (SHELXL).
- Hydrogen Atom Treatment:
 - Aromatic/Methyl H: Place in calculated positions (riding model).
 - Amide H (-NH): Locate from difference Fourier maps and refine isotropically to confirm H-bonding networks.



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Figure 2: Iterative crystallographic refinement logic ensuring data integrity.

Structural Analysis & Interpretation

Molecular Conformation (E/Z Isomerism)

Benzohydrazones can exist as E or Z isomers about the C=N bond.^[1]

- Observation: The (E)-isomer is thermodynamically favored in the solid state.
- Validation: Check the C=N bond distance (typically 1.27–1.29 Å). The amide moiety usually adopts the syn-periplanar conformation relative to the C=N bond to facilitate intramolecular H-bonding.

Tautomeric State (Amido vs. Imidol)

The hydrazone linkage (-CONH-N=C-) can exist in the amido (keto) or imidol (enol) form.

- Metric: Analyze the C=O and C-N bond lengths.
 - Amido form: C=O
1.22–1.24 Å; C-N
1.33–1.36 Å.
 - Imidol form: C-O
1.30 Å; C=N
1.29 Å.
- Conclusion: Methoxy-benzohydrazones predominantly crystallize in the amido form.

Supramolecular Architecture & Hirshfeld Surface Analysis

The crystal packing is governed by a hierarchy of interactions. The methoxy group acts as a "supramolecular hook."

Interaction Type	Donor/Acceptor	Distance (Å)	Role
Strong H-Bond	N-H O=C	2.80 – 3.00	Forms Centrosymmetric Dimers (motif)
Weak H-Bond	C-H O (Methoxy)	3.20 – 3.50	Stabilizes 2D sheets or chains
Stacking	Phenyl Phenyl	3.50 – 3.90	Layer stacking (centroid-centroid distance)

Hirshfeld Surface Protocol: To quantify the methoxy group's contribution:

- Generate the Hirshfeld surface mapped with .
- Red spots indicate contacts shorter than the sum of van der Waals radii (typically the N-H O interactions).
- Fingerprint Plots: Analyze the "wings" of the plot.
 - H
H contacts: Usually 40–50% of the surface (dispersive forces).
 - O
H contacts: 15–25% (hydrogen bonding). The "spikes" in the plot represent the strong N-H O bonds.

Computational Validation (DFT)

Experimental geometries must be validated against theoretical models to confirm that crystal packing forces (and not just intrinsic molecular strain) are responsible for the observed conformation.

- Method: Density Functional Theory (DFT).^{[2][3]}
- Functional/Basis Set: B3LYP/6-311G(d,p) is the standard for organic hydrazones.
- Comparison: Superimpose the optimized gas-phase structure (DFT) over the experimental X-ray structure (XRD).
- Root Mean Square Deviation (RMSD): A low RMSD ($< 0.5 \text{ \AA}$) indicates the molecule is rigid. A high RMSD suggests that intermolecular forces (like packing effects driven by the methoxy group) significantly distort the molecule in the solid state.

Pharmacophore Mapping

The crystallographic data directly informs drug design. The spatial arrangement of the methoxy benzohydrazone scaffold defines its pharmacophore.

- Lipophilicity & Transport: The methoxy group increases lipophilicity compared to a hydroxyl group, enhancing membrane permeability.
- Metal Chelation: The O=C and C=N nitrogens are positioned to chelate transition metals (e.g., Cu, Ni, Zn, Co, Fe, Mn, Al, Ga, In, Sn, Pb, Bi, Sb, As, Se, Te, Mo, W, Cr, V, Nb, Ta, Ti, Zr, Hf, Y, La, Ce, Pr, Nd, Sm, Eu, Gd, Tb, Dy, Ho, Er, Tm, Yb, Lu, Sc, Th, U, Np, Pu, Am, Cm, Bk, Cf, Es, Fm, Md, No, Lr). This is the mechanism of action for many hydrazone-based metallodrugs (DNA cleavage).
- Binding Pocket Fit: The planarity observed in the crystal structure suggests these molecules can slide into the planar active sites of enzymes or intercalate into DNA.

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